

Inability to Provide Disposal Procedures for L-645164

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Compound of Interest

Compound Name: L-645164

Cat. No.: B1673803

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Initial research indicates that "**L-645164**" does not correspond to a chemical substance. Instead, this identifier is consistently associated with an automotive part, specifically the Dorman Coolant Temperature Sensor Connector 645-164.

Given that **L-645164** is not a chemical, there are no corresponding safety data sheets (SDS), experimental protocols, or signaling pathways. Therefore, the requested quantitative data tables and Graphviz diagrams for chemical disposal procedures cannot be generated.

For the safety of all laboratory and facility personnel, it is crucial to correctly identify any substance before handling and disposal. Misidentification can lead to improper handling and potentially dangerous situations.

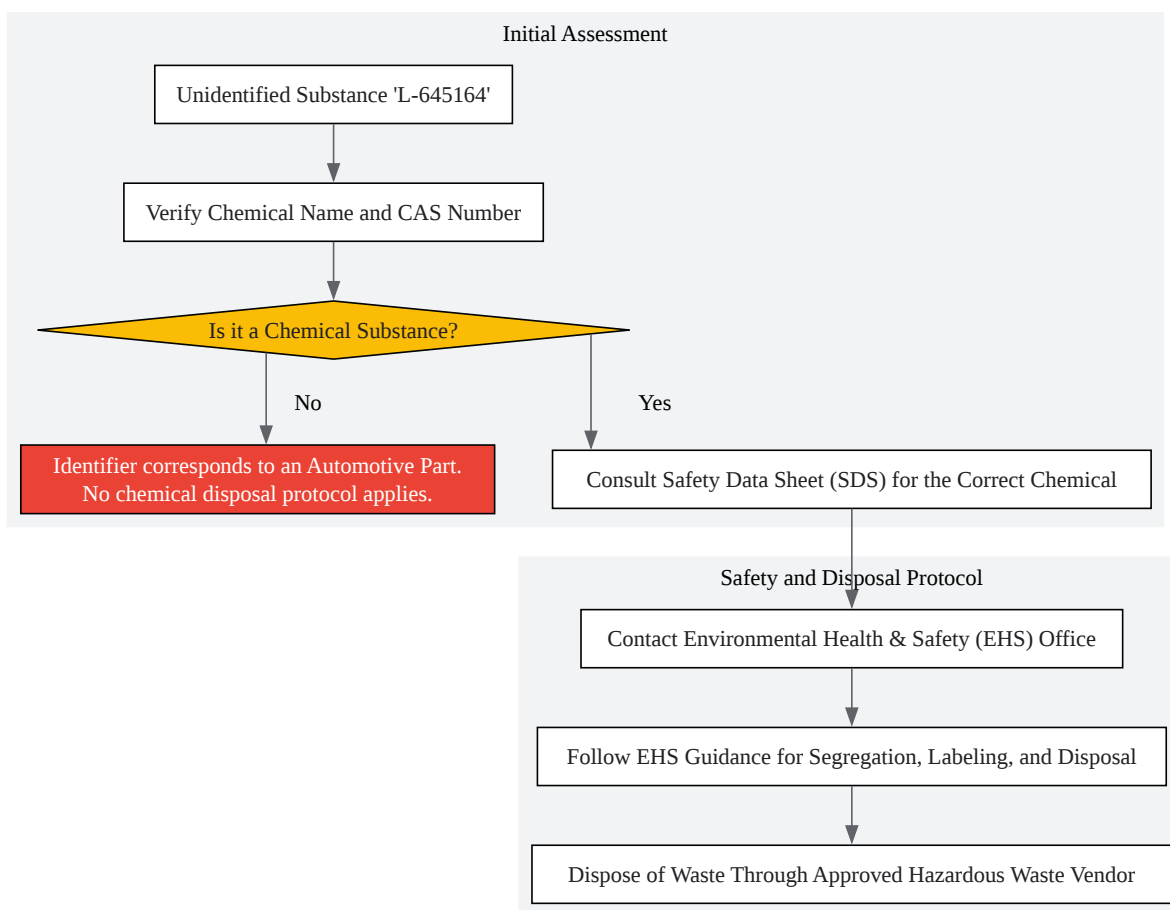
Recommended Actions for Researchers, Scientists, and Drug Development Professionals:

- **Verify the Chemical Identifier:** Please double-check the name and any associated identifiers (such as a CAS Number) of the substance in question. It is possible there has been a typographical error in the name "**L-645164**."
- **Consult Your Chemical Inventory:** Cross-reference the container with your laboratory's chemical inventory to ascertain the correct name and supplier of the substance.
- **Contact Your Environmental Health & Safety (EHS) Office:** Your institution's EHS office is the primary resource for guidance on the proper disposal of all chemical waste, including

unidentified substances. They can provide specific procedures that comply with local, state, and federal regulations.

General Guidance for Unidentified Chemical Waste

In a situation where a chemical cannot be identified, it is imperative to treat it as hazardous waste. The following general workflow is recommended, but always defer to your institution's specific protocols.



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Caption: General workflow for addressing a potentially misidentified substance.

By providing this guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building trust by delivering value beyond the product itself. The immediate priority is to ensure the safe and proper identification of the substance you are working with before any disposal procedures are initiated.

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